

# Application Notes and Protocols: ONC213 MTT Assay

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## Compound of Interest

Compound Name: ONC213

Cat. No.: B13145634

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These application notes provide detailed protocols and data for assessing the cytotoxic effects of **ONC213** using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. **ONC213** is an orally active inhibitor of  $\alpha$ -ketoglutarate dehydrogenase ( $\alpha$ KGDH) that induces mitochondrial stress and suppresses oxidative phosphorylation, leading to apoptosis in cancer cells, particularly in acute myeloid leukemia (AML).<sup>[1][2][3][4]</sup>

## Data Presentation: ONC213 Efficacy in AML Cell Lines

The following table summarizes the half-maximal inhibitory concentrations ( $IC_{50}$ ) of **ONC213** in various AML cell lines, as determined by MTT assay after 72 hours of treatment.

Cell Line	IC <sub>50</sub> (nM)
MV4-11	130
MOLM-13	180
OCI-AML3	250
THP-1	350
U937	450
HL-60	>1000
K562	>1000
Kasumi-1	>1000

Data compiled from studies on the anti-leukemic activity of **ONC213**.[\[1\]](#)

## Experimental Protocols

This section details the methodology for determining the cytotoxic effects of **ONC213** using an MTT assay.

## Materials

- **ONC213** (MedChemExpress, Cat. No. HY-139243 or equivalent)
- MTT reagent (5 mg/mL in PBS)
- Cell culture medium (e.g., RPMI-1640) with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin
- 96-well flat-bottom plates
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS)
- Microplate reader capable of measuring absorbance at 570 nm

- Humidified incubator (37°C, 5% CO<sub>2</sub>)

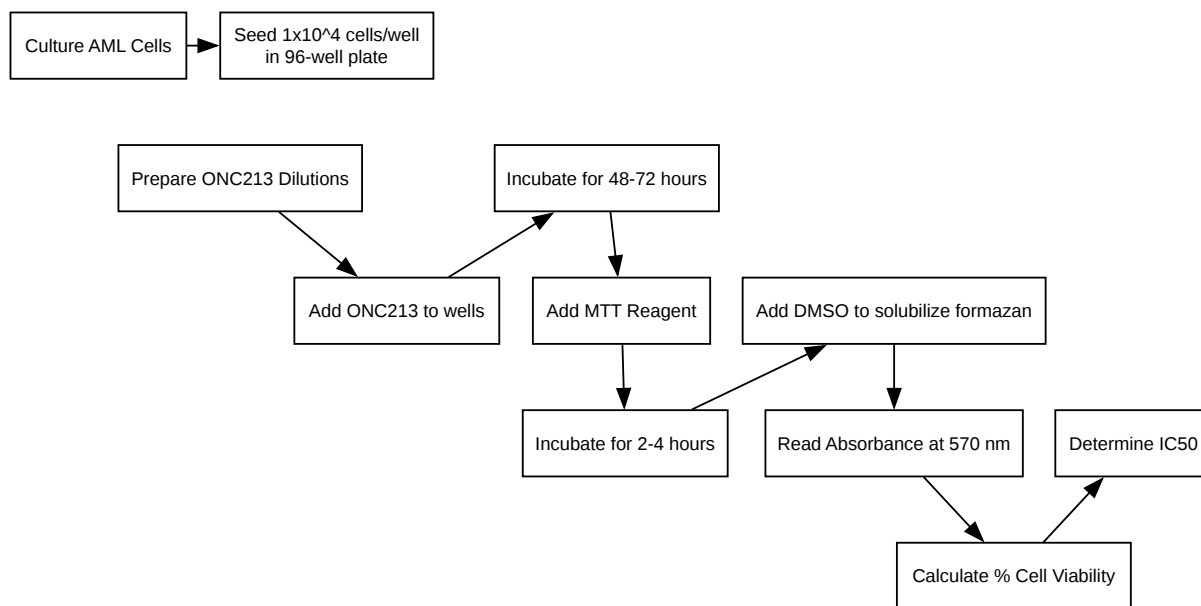
## Protocol: MTT Assay for **ONC213** Cytotoxicity

- Cell Seeding:
  - Culture AML cell lines (e.g., MV4-11, OCI-AML3, MOLM-13) in appropriate cell culture medium.
  - Seed the cells into a 96-well plate at a density of  $1 \times 10^4$  cells/well in 100 µL of medium.[\[5\]](#)
  - Incubate the plate for 24 hours to allow cells to attach and resume growth.[\[5\]](#)
- **ONC213** Treatment:
  - Prepare a stock solution of **ONC213** in DMSO.
  - Perform serial dilutions of **ONC213** in cell culture medium to achieve the desired final concentrations (e.g., a range from 10 nM to 10 µM).
  - Remove the old medium from the wells and add 100 µL of the medium containing the various concentrations of **ONC213**. Include a vehicle control (medium with the same concentration of DMSO used for the highest **ONC213** concentration).
  - Incubate the plate for the desired duration, typically 48 or 72 hours.[\[1\]](#)[\[2\]](#)
- MTT Addition and Incubation:
  - After the treatment period, add 10-20 µL of MTT reagent (5 mg/mL) to each well.[\[6\]](#)
  - Incubate the plate for 2-4 hours at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.[\[7\]](#) This allows viable cells to reduce the yellow MTT to purple formazan crystals.
- Formazan Solubilization:
  - After the incubation with MTT, carefully remove the medium from each well.
  - Add 100-150 µL of DMSO to each well to dissolve the formazan crystals.[\[5\]](#)

- Gently shake the plate on an orbital shaker for 15 minutes to ensure complete solubilization.
- Absorbance Measurement:
  - Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader. A reference wavelength of 630 nm can be used to reduce background noise.
- Data Analysis:
  - Subtract the absorbance of the blank wells (medium only) from the absorbance of the experimental wells.
  - Calculate the percentage of cell viability for each **ONC213** concentration relative to the vehicle-treated control cells.
  - Plot the percentage of cell viability against the log of the **ONC213** concentration to determine the  $IC_{50}$  value using appropriate software (e.g., GraphPad Prism).

## Visualizations

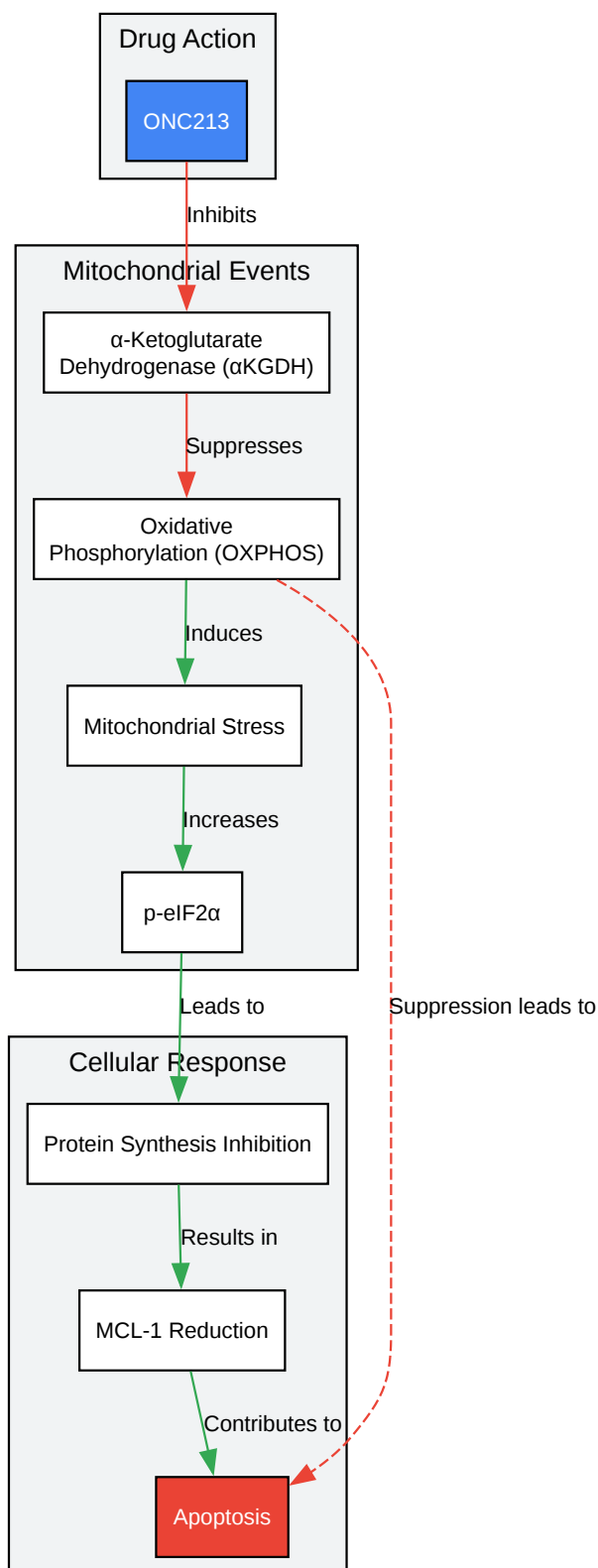
## Experimental Workflow



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Caption: Workflow for **ONC213** MTT Assay.

## ONC213 Signaling Pathway



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Caption: **ONC213** Mechanism of Action.

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## References

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